

Unable to Identify "NO-30" in a Drug Development Context

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Compound of Interest

Compound Name:	NO-30
CAS No.:	27078-43-9
Cat. No.:	B3050570

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Following a comprehensive search for "NO-30" within the context of drug discovery and development, no publicly available information was found for a specific therapeutic agent or research compound with this designation.

The search yielded results for various unrelated products and terms, including:

- **Industrial Compounds:** Products such as "Ideal 30-030 Noalox," an anti-oxidant compound for electrical applications, and "NCS-30®," a nonconductive thread compound, were identified.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) These are not related to pharmaceutical research.
- **Counterfeit Pharmaceuticals:** Pills marked with "M30" have been identified as counterfeit tablets, often containing fentanyl or nitazenes and sold as oxycodone.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Similarly, pills with an "N030" imprint have been identified as Baclofen, a muscle relaxant.[\[10\]](#)
- **General Scientific Terms:** The search also returned general information on nitric oxide (NO) donors, a broad class of compounds that release nitric oxide and are studied for various therapeutic purposes, including as neuroprotective agents after ischemic stroke.[\[11\]](#)[\[12\]](#)[\[13\]](#) However, no specific molecule designated "NO-30" was mentioned in this context.

- Similarly Named Research Compound: A novel lipophilic nitric oxide donor designated BIO30 was mentioned in the context of extracorporeal life support research.[14]

It is possible that "NO-30" is an internal project code not disclosed in public literature, a new compound with limited available data, or a misnomer for a different agent.

Conclusion:

Without a clear and accurate identification of the compound "NO-30," it is not possible to provide the requested in-depth technical guide on its discovery, development history, experimental protocols, and associated signaling pathways. Further clarification on the chemical name, therapeutic area, or any affiliated research institution is required to proceed.

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